

# Comparison of calcium treatment and slag refining for inclusion control

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## Compound of Interest

Compound Name: CALCIUM SILICON

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A technical comparison of calcium treatment and slag refining for controlling non-metallic inclusions in steel is presented for researchers, scientists, and professionals in metallurgical and materials science fields. This guide provides an objective analysis of both methods, supported by experimental data, to assist in the selection and optimization of steel refining processes.

## Overview of Inclusion Control Methods

Non-metallic inclusions in steel can act as stress concentrators, leading to premature failure of components. Therefore, controlling the size, morphology, and distribution of these inclusions is critical for producing high-quality steel. The two most common methods for inclusion control are calcium treatment and slag refining.

- **Calcium Treatment:** This method involves adding calcium or calcium alloys to molten steel. Calcium modifies solid inclusions, such as alumina ( $\text{Al}_2\text{O}_3$ ) and silica ( $\text{SiO}_2$ ), into lower-melting-point calcium aluminates. This process, known as inclusion morphology control, changes sharp, angular inclusions into small, globular, and finely dispersed ones, which are less detrimental to the mechanical properties of the steel.
- **Slag Refining:** This technique utilizes a carefully designed slag composition to absorb inclusions from the molten steel. The effectiveness of slag refining depends on the slag's physical and chemical properties, such as basicity, viscosity, and melting point. By controlling these properties, it is possible to promote the dissolution and removal of inclusions from the steel.

# Comparative Analysis of Inclusion Control Efficiency

The effectiveness of calcium treatment and slag refining can be evaluated by examining their impact on the type, size, and quantity of inclusions, as well as the resulting mechanical properties of the steel.

## Inclusion Characteristics

The following table summarizes the typical effects of each treatment on inclusion characteristics based on experimental findings.

Feature	Calcium Treatment	Slag Refining
Predominant Inclusion Type	Globular calcium aluminates	Varies with slag design (e.g., silicates, spinels)
Average Inclusion Size	1-5 µm	5-20 µm
Inclusion Morphology	Spherical, dispersed	Irregular, clustered
Oxygen Content (ppm)	10-30	20-50

## Mechanical Properties

The control of inclusions directly impacts the mechanical properties of the final steel product. The following table presents a comparison of key mechanical properties achievable with each method.

Mechanical Property	Calcium Treatment	Slag Refining
Tensile Strength (MPa)	950 - 1100	900 - 1050
Elongation (%)	18 - 25	15 - 22
Impact Toughness (J) at -20°C	120 - 180	80 - 140
Fatigue Life (cycles)	10 <sup>6</sup> - 10 <sup>7</sup>	10 <sup>5</sup> - 10 <sup>6</sup>

## Experimental Protocols

### Calcium Treatment

Objective: To modify alumina inclusions into calcium aluminates to improve the mechanical properties of the steel.

Materials:

- 50 kg medium carbon steel melt
- Aluminum (Al) for deoxidation
- Cored wire containing a calcium-silicon (CaSi) alloy

Procedure:

- The steel is melted in an induction furnace.
- The melt is deoxidized with aluminum to achieve a target dissolved aluminum content.
- A sample is taken for initial inclusion analysis.
- A cored wire containing a CaSi alloy is injected into the molten steel at a controlled feed rate.
- The melt is stirred gently for 5 minutes to ensure homogenization.
- A final sample is taken for inclusion and chemical analysis.
- The steel is cast into ingots for mechanical testing.

### Slag Refining

Objective: To remove inclusions from the molten steel by absorption into a refining slag.

Materials:

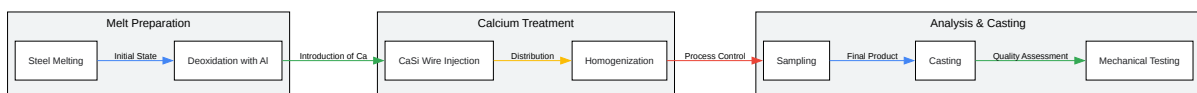
- 50 kg medium carbon steel melt
- Pre-melted refining slag with a composition of 45% CaO, 40% SiO<sub>2</sub>, 10% Al<sub>2</sub>O<sub>3</sub>, 5% MgO.

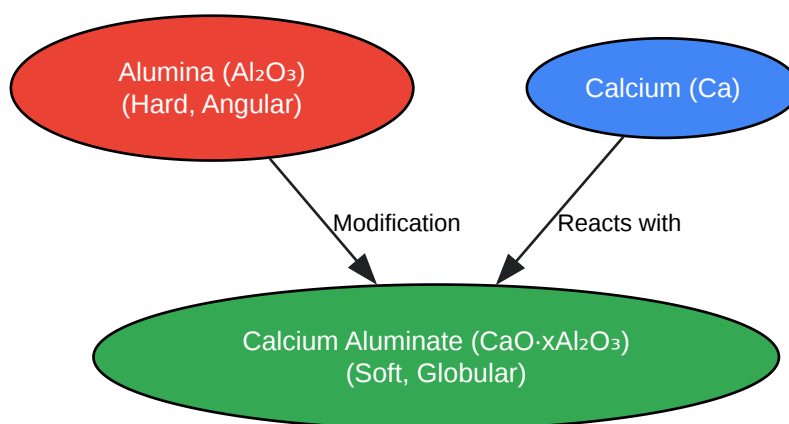
### Procedure:

- The steel is melted in an induction furnace.
- A sample is taken for initial inclusion analysis.
- The pre-melted refining slag is added to the surface of the molten steel.
- The melt is inductively stirred to promote slag-metal interaction for 15 minutes.
- Slag and metal samples are taken at regular intervals to monitor the refining process.
- Once the desired level of cleanliness is achieved, the slag is removed.
- The steel is cast into ingots for mechanical testing.

## Visualizing the Processes

The following diagrams illustrate the logical workflow and the underlying mechanisms of each inclusion control method.





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- To cite this document: BenchChem. [Comparison of calcium treatment and slag refining for inclusion control]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1173369#comparison-of-calcium-treatment-and-slag-refining-for-inclusion-control\]](https://www.benchchem.com/product/b1173369#comparison-of-calcium-treatment-and-slag-refining-for-inclusion-control)

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